

A Technical Guide to the Physical Properties of Isovaleric Anhydride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Isovaleric anhydride

Cat. No.: B075134

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Isovaleric anhydride, also known as 3-methylbutanoic anhydride, is a key chemical intermediate in organic synthesis. With the chemical formula $C_{10}H_{18}O_3$, this colorless liquid is utilized in the preparation of various esters, amides, and other derivatives, finding applications in the pharmaceutical and fragrance industries. A thorough understanding of its physical properties is paramount for its safe handling, optimal use in reactions, and for the purification of its products. This guide provides an in-depth overview of the core physical characteristics of **isovaleric anhydride**, complete with experimental protocols for their determination.

Core Physical Properties

The fundamental physical constants of **isovaleric anhydride** are summarized in the table below. These values are critical for predicting its behavior in various chemical and physical processes.

Property	Value	Conditions
Molecular Formula	C10H18O3	
Molecular Weight	186.25 g/mol	
Density	0.932 g/mL	at 20 °C[1][2]
Boiling Point	103-104 °C	at 24 mmHg[2][3]
80-85 °C	at 10 Torr[4]	
Melting Point	-65 °C	[2][3]
Refractive Index (nD)	1.417	at 20 °C[1][5]

Solubility and Reactivity

Isovaleric anhydride is sensitive to moisture and reacts with water in a process called hydrolysis to form isovaleric acid. Due to this reactivity, it is considered to have limited solubility in water. However, like its structural analog isobutyric anhydride, it is soluble in common organic solvents.[5] Care must be taken to store **isovaleric anhydride** under anhydrous conditions to prevent degradation.

Experimental Protocols for Property Determination

Accurate determination of physical properties is essential for chemical characterization. The following sections detail the standard experimental methodologies for measuring the key physical properties of **isovaleric anhydride**.

Determination of Density

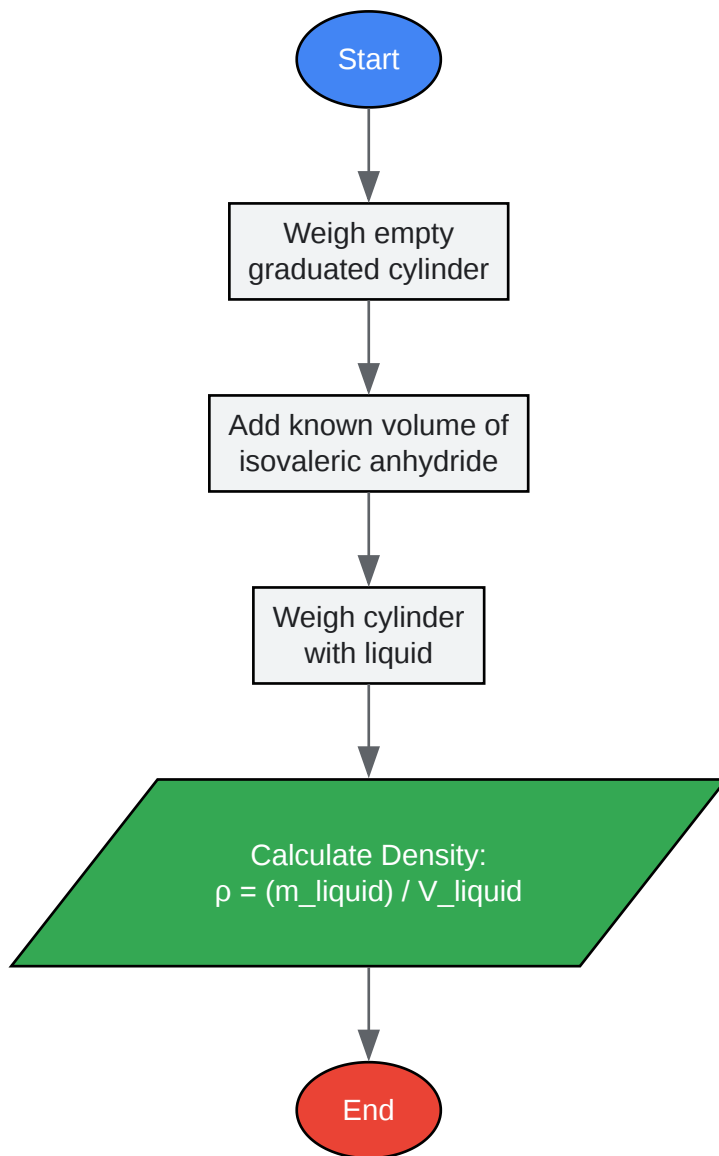
The density of a liquid is its mass per unit volume. A straightforward and common method for determining the density of **isovaleric anhydride** is by using a pycnometer or, more simply, a graduated cylinder and a balance.

Methodology:

- **Mass of Empty Container:** Accurately weigh a clean, dry graduated cylinder on an analytical balance and record the mass.

- Volume Measurement: Carefully add a known volume of **isovaleric anhydride** to the graduated cylinder. Read the volume from the bottom of the meniscus.
- Mass of Container and Liquid: Reweigh the graduated cylinder containing the **isovaleric anhydride** and record the combined mass.
- Calculation: The density (ρ) is calculated using the formula: $\rho = (\text{mass of liquid}) / (\text{volume of liquid})$ where the mass of the liquid is the difference between the final and initial masses of the graduated cylinder. For higher precision, this procedure should be repeated multiple times, and the average density calculated.

Experimental Workflow: Density Determination



[Click to download full resolution via product page](#)

Workflow for the determination of density.

Determination of Boiling Point

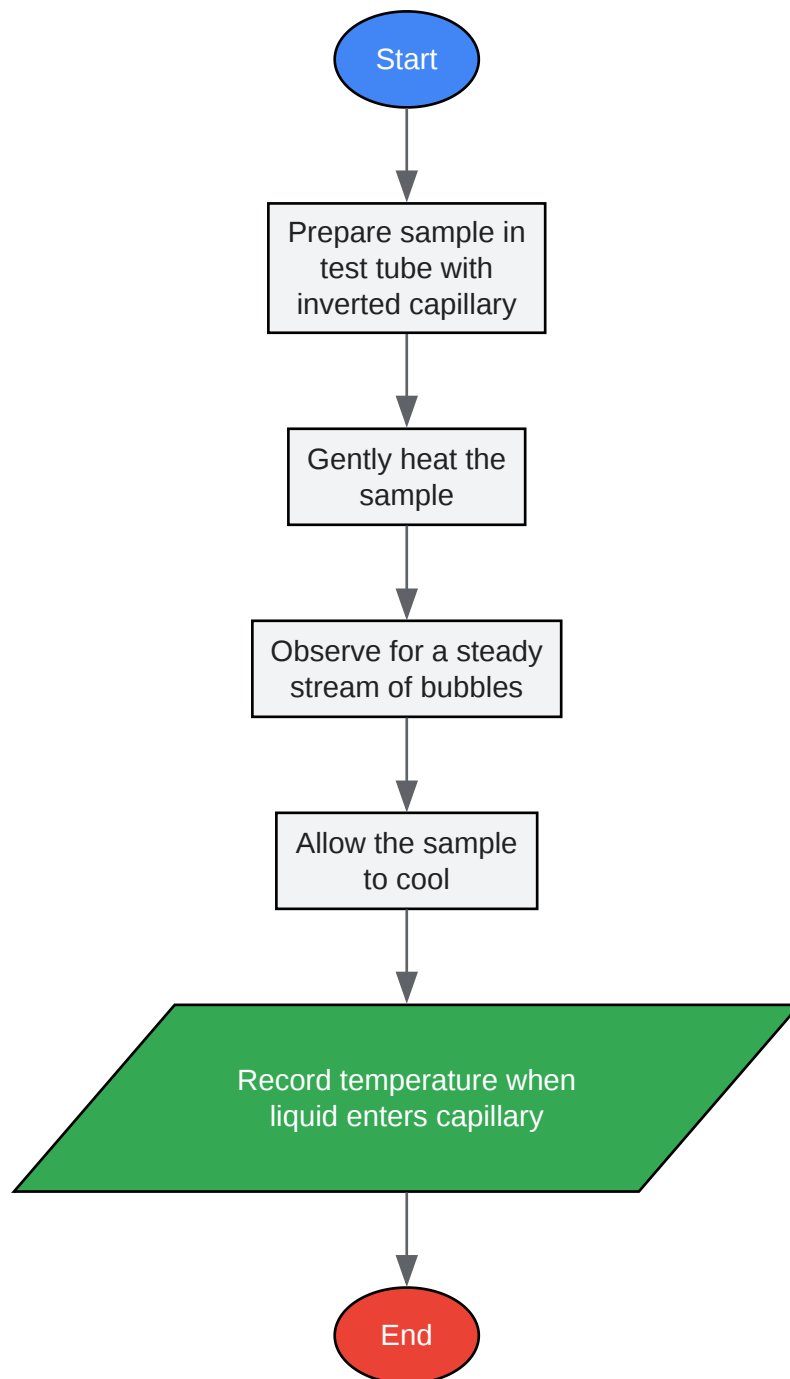
The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid. For small sample volumes, a micro-boiling point determination method is

suitable.

Methodology:

- **Sample Preparation:** Place a small amount (a few milliliters) of **isovaleric anhydride** into a small test tube.
- **Capillary Tube Insertion:** Place a capillary tube, sealed at one end, into the test tube with the open end down.
- **Heating:** Heat the test tube gently in a heating block or an oil bath.
- **Observation:** As the liquid heats, a stream of bubbles will emerge from the capillary tube. Continue heating until a steady stream of bubbles is observed.
- **Cooling and Measurement:** Turn off the heat and allow the apparatus to cool slowly. The boiling point is the temperature at which the liquid just begins to be drawn into the capillary tube.

Experimental Workflow: Micro-Boiling Point Determination



[Click to download full resolution via product page](#)

Workflow for micro-boiling point determination.

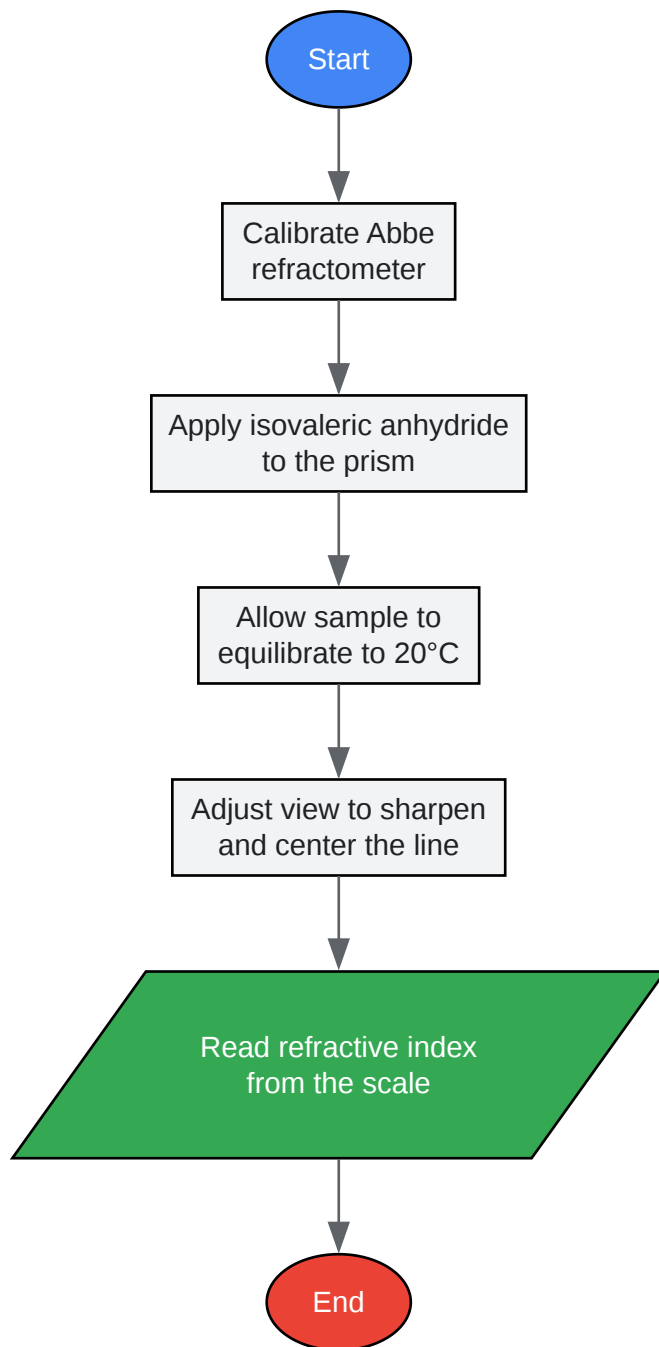
Determination of Refractive Index

The refractive index of a substance is a dimensionless number that describes how fast light travels through that material. It is a fundamental property used to identify and assess the purity of substances. An Abbe refractometer is commonly used for this measurement.

Methodology:

- **Instrument Calibration:** Calibrate the Abbe refractometer using a standard sample with a known refractive index, such as distilled water.
- **Sample Application:** Place a few drops of **isovaleric anhydride** onto the prism of the refractometer.
- **Measurement:** Close the prism and allow the sample to equilibrate to the instrument's temperature (typically 20°C).
- **Reading:** Look through the eyepiece and adjust the controls until the dividing line between the light and dark fields is sharp and centered on the crosshairs.
- **Record Value:** Read the refractive index value from the instrument's scale.

Experimental Workflow: Refractive Index Measurement



[Click to download full resolution via product page](#)

Workflow for refractive index measurement.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. イソ吉草酸無水物 ≥95.0% (GC) | Sigma-Aldrich [sigmaaldrich.com]
- 2. CAS Common Chemistry [commonchemistry.cas.org]
- 3. Isovaleric Acid | C₅H₁₀O₂ | CID 10430 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. CAS 97-72-3: Isobutyric anhydride | CymitQuimica [cymitquimica.com]
- 5. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [A Technical Guide to the Physical Properties of Isovaleric Anhydride]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b075134#physical-properties-of-isovaleric-anhydride>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com